

Dansylamide: A Technical Guide to Fluorescence Quantum Yield and Lifetime

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Compound of Interest

Compound Name: *Dansylamide*

Cat. No.: *B1669799*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the core photophysical properties of **dansylamide**, a widely utilized fluorescent probe in biochemical and pharmaceutical research. A comprehensive understanding of its fluorescence quantum yield and lifetime is critical for the robust design and interpretation of experiments, from fundamental biophysical studies to high-throughput screening in drug discovery.

Dansylamide, or 5-(dimethylamino)naphthalene-1-sulfonamide, is valued for the sensitivity of its fluorescent properties to the local microenvironment. This sensitivity, primarily driven by the twisted intramolecular charge transfer (TICT) character of the dansyl group, makes it a powerful tool for probing protein binding sites, conformational changes, and the polarity of its surroundings.

Quantitative Photophysical Data

A comprehensive, tabulated dataset for the fluorescence quantum yield and lifetime of **dansylamide** across a wide range of solvents is not readily available in the published literature. This scarcity of a centralized resource necessitates that researchers often need to determine these parameters for their specific experimental conditions. However, data from various sources for **dansylamide** and closely related dansyl derivatives provide valuable insights into its expected behavior.

Table 1: Fluorescence Quantum Yield of Dansyl Derivatives in Various Solvents

Compound	Solvent	Dielectric Constant (ϵ)	Quantum Yield (Φ_f)
Dansyl Glycine	Water	80.1	0.07 ^[1]
Dansyl Glycine	Dioxane	2.2	0.66 ^[1]
Dansylamidoethyl- pendant Cyclen-Zn(II) Complex	Water	80.1	0.11
Dansylamidoethyl- pendant Cyclen-Zn(II) Complex	Methanol	32.7	0.53
Dansylamidoethyl- pendant Cyclen-Zn(II) Complex	Ethanol	24.6	0.60
Dansylamidoethyl- pendant Cyclen-Zn(II) Complex	Acetonitrile	37.5	0.44

Table 2: Fluorescence Lifetime of Dansyl Derivatives in Various Solvents

Compound	Solvent	Dielectric Constant (ϵ)	Fluorescence Lifetime (τ) [ns]
Dansylaziridine	Dioxane	2.2	~8[2]
Dansylaziridine	Toluene	2.4	~8[2]
Dansylaziridine	Chloroform	4.8	Data not available[2]
Dansylaziridine	Dichloromethane (DCM)	8.9	Data not available
Dansylaziridine	Ethanol	24.6	Data not available
Dansylaziridine	Acetonitrile	37.5	Data not available
Dansylaziridine	Water	80.1	Data not available
Dansyl (general)	Solution (unspecified)	-	~14

Experimental Protocols

Accurate determination of fluorescence quantum yield and lifetime is paramount for quantitative studies. Below are detailed methodologies for these key experiments.

Determination of Relative Fluorescence Quantum Yield

The relative method, comparing the fluorescence of the sample to a well-characterized standard, is the most common approach for determining fluorescence quantum yield.

Materials:

- Fluorometer with a monochromatic excitation source and an emission detector.
- Quartz cuvettes (1 cm path length).
- **Dansylamide** solution of unknown quantum yield.
- A quantum yield standard with a known quantum yield (e.g., quinine sulfate in 0.1 M H₂SO₄, $\Phi_f = 0.54$). The standard should have absorption and emission spectra that overlap with the sample.

- Solvent(s) for dissolving the sample and standard.

Procedure:

- Preparation of Solutions: Prepare a series of dilute solutions of both the **dansylamide** sample and the quantum yield standard in the same solvent. The absorbance of these solutions at the excitation wavelength should be kept below 0.1 to minimize inner filter effects.
- Absorbance Measurement: Measure the absorbance of each solution at the chosen excitation wavelength using a UV-Vis spectrophotometer.
- Fluorescence Measurement: Record the fluorescence emission spectrum for each solution using the fluorometer. The excitation wavelength should be the same as that used for the absorbance measurements.
- Data Analysis:
 - Integrate the area under the fluorescence emission spectrum for each solution.
 - Plot the integrated fluorescence intensity versus the absorbance for both the **dansylamide** and the standard solutions. This should result in a linear relationship.
 - Calculate the gradient (slope) of the linear fit for both the sample (Grad_sample) and the standard (Grad_std).
 - The quantum yield of the **dansylamide** sample ($\Phi_{\text{f_sample}}$) is calculated using the following equation:

$$\Phi_{\text{f_sample}} = \Phi_{\text{f_std}} * (\text{Grad_sample} / \text{Grad_std}) * (n_{\text{sample}}^2 / n_{\text{std}}^2)$$

Where:

- $\Phi_{\text{f_std}}$ is the known quantum yield of the standard.
- Grad_sample is the gradient for the **dansylamide** sample.
- Grad_std is the gradient for the standard.

- n_{sample} and n_{std} are the refractive indices of the sample and standard solutions, respectively (if the same solvent is used, this term becomes 1).

Measurement of Fluorescence Lifetime using Time-Correlated Single Photon Counting (TCSPC)

TCSPC is a highly sensitive technique for determining fluorescence lifetimes. It measures the time delay between the excitation pulse and the detection of the first emitted photon.

Materials:

- Pulsed light source (e.g., picosecond laser diode or LED) with an appropriate excitation wavelength for **dansylamide** (typically around 340 nm).
- Sample holder/cuvette.
- Emission monochromator or filter to select the **dansylamide** fluorescence.
- A single-photon sensitive detector (e.g., a photomultiplier tube - PMT or a single-photon avalanche diode - SPAD).
- TCSPC electronics (e.g., time-to-amplitude converter - TAC, analog-to-digital converter - ADC).
- Computer with data acquisition and analysis software.

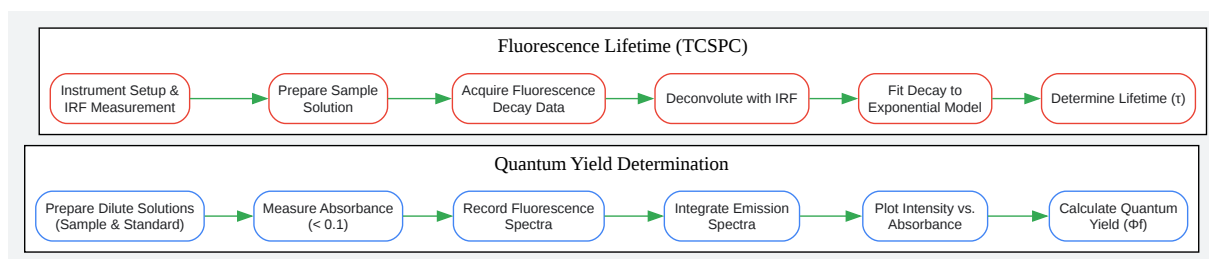
Procedure:

- Instrument Setup and Calibration:
 - Set the excitation wavelength of the pulsed light source.
 - Set the emission wavelength on the monochromator or select the appropriate emission filter.
 - Adjust the timing electronics to an appropriate time window based on the expected lifetime of **dansylamide**.

- Record the Instrument Response Function (IRF) using a scattering solution (e.g., a dilute solution of Ludox or non-dairy creamer) at the excitation wavelength. The IRF represents the time profile of the excitation pulse as measured by the system.
- Sample Preparation: Prepare a dilute solution of **dansylamide** in the solvent of interest.
- Data Acquisition:
 - Place the **dansylamide** sample in the sample holder.
 - Acquire the fluorescence decay data by collecting photons over a sufficient period to build a statistically significant decay curve.
- Data Analysis:
 - The collected fluorescence decay data is analyzed by fitting it to a mathematical model, typically a sum of exponential decay functions.
 - The raw decay data is deconvoluted with the measured IRF to obtain the true fluorescence decay.
 - The goodness of the fit is evaluated using statistical parameters like chi-squared (χ^2).
 - The fitting procedure yields the fluorescence lifetime(s) (τ) and their corresponding amplitudes. For a single fluorescent species, a mono-exponential decay model is used. For more complex systems, a multi-exponential model may be required.

Visualizations

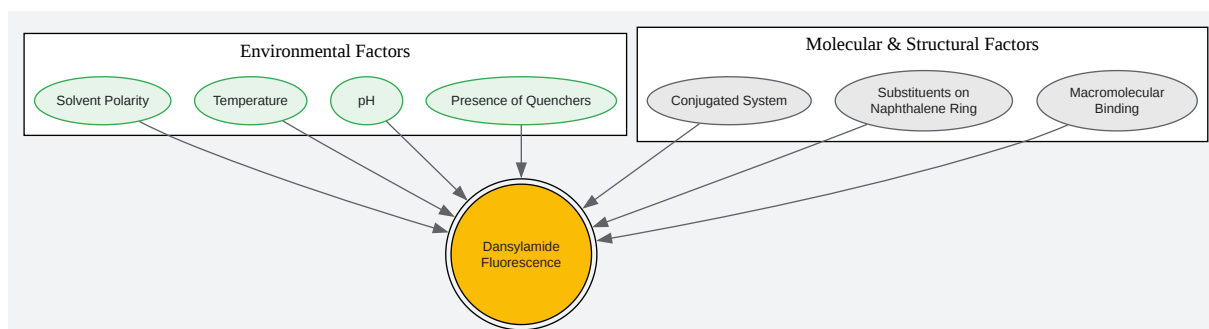
Experimental Workflows



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Caption: Experimental workflows for determining fluorescence quantum yield and lifetime.

Factors Affecting Dansylamide Fluorescence



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Caption: Key factors influencing the fluorescence properties of **dansylamide**.

Applications in Drug Development

The sensitivity of **dansylamide**'s fluorescence to its environment makes it a valuable tool in various stages of drug development:

- **Target Binding Assays:** Changes in fluorescence intensity, emission wavelength, or lifetime upon binding of **dansylamide**-labeled ligands to target proteins can be used to determine binding affinities and screen for competitive inhibitors.
- **Enzyme Activity Assays:** **Dansylamide** can be incorporated into substrates that exhibit a change in fluorescence upon enzymatic modification.
- **Probing Drug-Membrane Interactions:** The solvatochromic properties of **dansylamide** can be exploited to study the partitioning and localization of drugs within lipid membranes.
- **High-Throughput Screening (HTS):** Fluorescence-based assays using **dansylamide** derivatives are amenable to HTS formats for the rapid identification of lead compounds.

By providing a foundational understanding of **dansylamide**'s photophysical properties and the methodologies for their measurement, this guide aims to empower researchers to effectively utilize this versatile fluorophore in their scientific endeavors.

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References

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